

A Technical Guide to rac 5-Keto Fluvastatin: Characterization, Analysis, and Significance

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Compound of Interest

Compound Name: *rac 5-Keto Fluvastatin*

Cat. No.: B024276

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Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **rac 5-Keto Fluvastatin**, a critical metabolite and known impurity of the HMG-CoA reductase inhibitor, Fluvastatin.[1][2] Intended for researchers, analytical scientists, and drug development professionals, this document details the compound's physicochemical properties, biological relevance, and the analytical methodologies essential for its detection and quantification. We will explore its role as both a product of metabolic pathways and a specified impurity in pharmaceutical formulations, underscoring the necessity for robust analytical control. The guide includes detailed protocols for High-Performance Liquid Chromatography (HPLC) and discusses the principles of method validation in accordance with industry standards.

Introduction: The Context of Fluvastatin and Its Impurities

Fluvastatin is the first entirely synthetic HMG-CoA reductase inhibitor, or "statin," prescribed to lower cholesterol and prevent cardiovascular events.[3][4] It functions by competitively inhibiting the rate-limiting step in cholesterol biosynthesis.[3] Like all active pharmaceutical ingredients (APIs), the purity profile of Fluvastatin is of paramount importance to ensure its safety and efficacy. Regulatory bodies mandate the identification and control of impurities, which can arise from the manufacturing process or degradation.

Furthermore, understanding the metabolic fate of a drug is crucial. Fluvastatin is extensively metabolized in the liver, primarily by the cytochrome P450 isoenzyme CYP2C9.[3][4][5] This biotransformation leads to various metabolites, including hydroxylated forms.[6][7] **rac 5-Keto Fluvastatin**, also known as Fluvastatin EP Impurity D, is a significant compound that exists at the intersection of metabolism and impurity profiling.[8][9][10][11][12] Its presence and concentration must be accurately monitored in both metabolic studies and final drug product release testing.

Physicochemical Properties and Structure

The unambiguous identification of a reference standard is the foundation of any analytical work. **rac 5-Keto Fluvastatin** is chemically defined as (E)-(+/-)-7-[3-(4-Fluorophenyl)-1-(methylethyl)-1H-indol-2-yl]-3-hydroxy-5-oxo-6-heptenoic Acid.[1][8][10] Its core physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	1160169-39-0	[1][8][9][13][14]
Molecular Formula	C ₂₄ H ₂₄ FNO ₄	[1][8][9]
Molecular Weight	409.45 g/mol	[1][8]
IUPAC Name	(E)-7-[3-(4-fluorophenyl)-1-propan-2-ylindol-2-yl]-3-hydroxy-5-oxohept-6-enoic acid	[12]
Synonyms	Fluvastatin EP Impurity D, 5-Oxo Fluvastatin, 3-Hydroxy-5-keto fluvastatin	[9][11][12]
Physical Form	Solid	[15]
Predicted pKa	4.20 ± 0.10	[9]

Chemical Structure

The structure of **rac 5-Keto Fluvastatin** retains the core indole and fluorophenyl groups of the parent Fluvastatin molecule but features a ketone at the 5-position of the heptenoic acid side

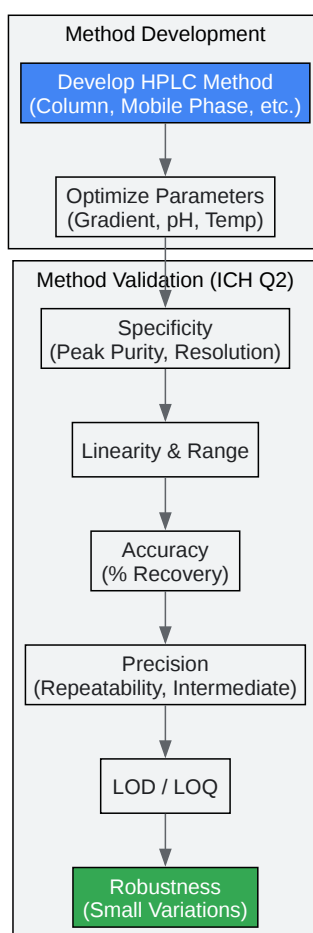
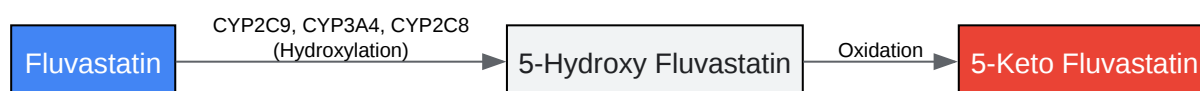
chain.

Caption: Chemical Structure of **rac 5-Keto Fluvastatin**.

Biological Context and Significance

Metabolic Pathway of Fluvastatin

Fluvastatin undergoes extensive first-pass metabolism in the liver.^{[6][7]} The primary metabolic routes are hydroxylation at the 5- and 6-positions and N-deisopropylation.^[5] The formation of 5-hydroxy fluvastatin is catalyzed by multiple CYP enzymes, including CYP2C9, CYP3A4, and CYP2C8.^{[6][7]} The subsequent oxidation of the 5-hydroxy metabolite leads to the formation of 5-Keto Fluvastatin. This metabolic conversion is a critical pathway in the drug's elimination, with approximately 95% of a dose being excreted in the feces, largely as metabolites.^{[4][6][7]}



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References

- 1. scbt.com [scbt.com]
- 2. (Rac)-5-Keto Fluvastatin|T12652|TargetMol | United States | Manufacturer | TargetMol Chemicals Inc. [m.chemicalbook.com]
- 3. Fluvastatin | C₂₄H₂₆FNO₄ | CID 1548972 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Fluvastatin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. ClinPGx [clinpgx.org]
- 6. Clinical Pharmacokinetics of Fluvastatin | Semantic Scholar [semanticscholar.org]
- 7. Clinical pharmacokinetics of fluvastatin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. rac 5-Keto Fluvastatin | 1160169-39-0 | IK162498 [biosynth.com]
- 9. Page loading... [guidechem.com]
- 10. allImpus.com [allImpus.com]
- 11. veeprho.com [veeprho.com]
- 12. rac 5-Keto Fluvastatin | C₂₄H₂₄FNO₄ | CID 23112881 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. rac 5-Keto Fluvastatin | 1160169-39-0 [chemicalbook.com]
- 14. (Rac)-5-Keto Fluvastatin [sigmaaldrich.com]
- 15. (Rac)-5-Keto Fluvastatin | 1160169-39-0 [sigmaaldrich.com]
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